

# A Technical Guide to 3-Cyanoumbelliferone: Chemical Structure and Synthesis

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## Compound of Interest

Compound Name: 3-Cyanoumbelliferone

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This document provides a detailed overview of the chemical properties and synthesis of **3-Cyanoumbelliferone**, a fluorescent coumarin derivative. It is intended to serve as a technical resource, offering concise data, experimental protocols, and a visual representation of its synthetic pathway.

## Chemical Structure and Properties

**3-Cyanoumbelliferone**, also known as 3-Cyano-7-hydroxycoumarin, is a phenolic dye widely utilized as a fluorogenic substrate and a reference standard in various biochemical assays.<sup>[1]</sup> <sup>[2]</sup> Its fluorescence is notably sensitive to pH, making it suitable for a broad range of applications.<sup>[2]</sup> The core structure consists of a coumarin scaffold with a nitrile group at position 3 and a hydroxyl group at position 7.

The chemical identity and key properties of **3-Cyanoumbelliferone** are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	7-hydroxy-2-oxochromene-3-carbonitrile	<a href="#">[1]</a> <a href="#">[3]</a>
Synonyms	3-Cyano-7-hydroxycoumarin, 3-Cyanoumbelliferone	<a href="#">[1]</a>
CAS Number	19088-73-4	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>10</sub> H <sub>5</sub> NO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[5]</a>
Molecular Weight	187.15 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
Melting Point	≥250 °C	<a href="#">[1]</a>
Appearance	Yellow solid or powder	<a href="#">[1]</a>
Solubility	Soluble in DMF and alcohols	<a href="#">[4]</a> <a href="#">[5]</a>
Fluorescence (in MeOH)	λ <sub>ex</sub> : 408 nm; λ <sub>em</sub> : 450 nm	<a href="#">[4]</a>
SMILES String	Oc1ccc2C=C(C#N)C(=O)Oc2c1	<a href="#">[3]</a>
InChI Key	IJQYTHQDUDCJEQ-UHFFFAOYSA-N	<a href="#">[3]</a>

## Synthesis Pathway: Knoevenagel Condensation

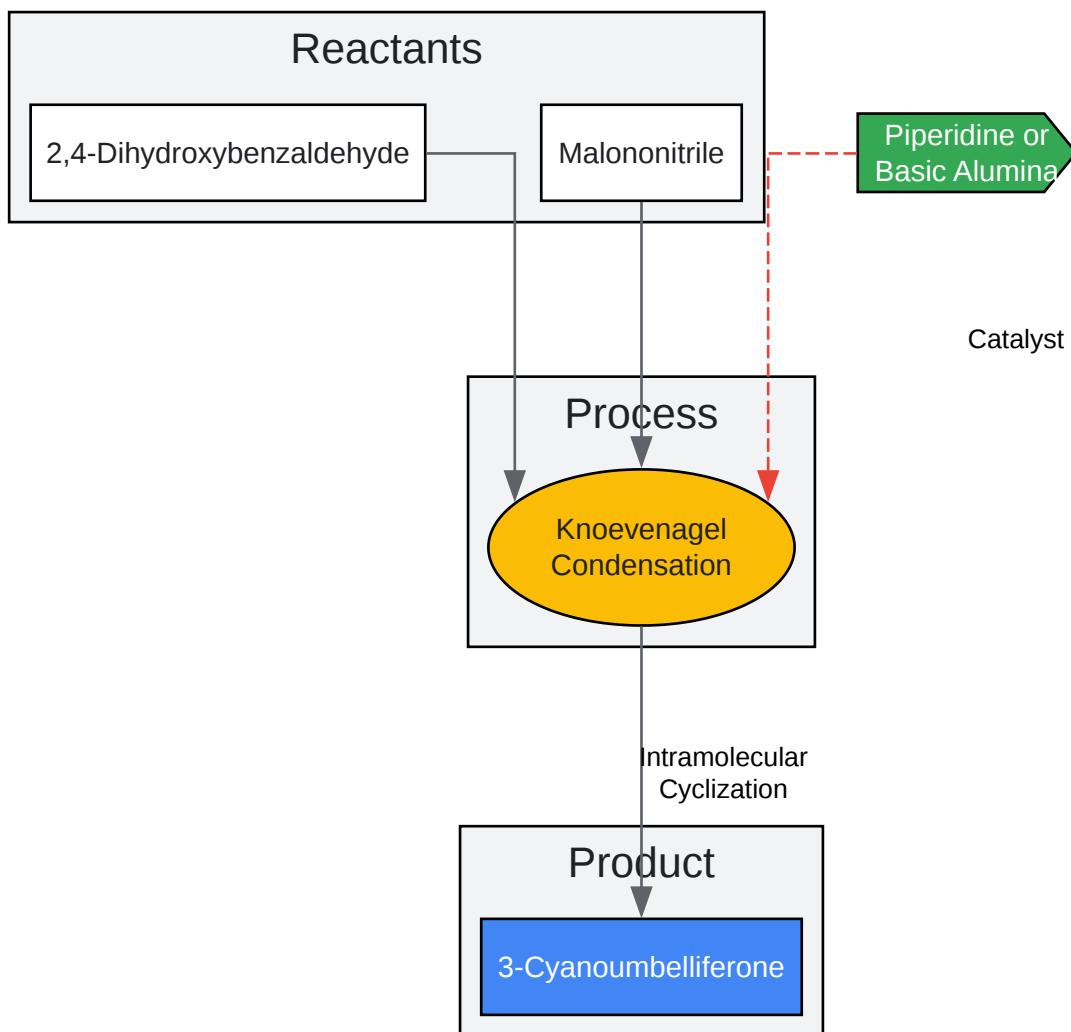
The most prevalent method for synthesizing **3-Cyanoumbelliferone** is the Knoevenagel condensation.[\[6\]](#)[\[7\]](#) This reaction involves the nucleophilic addition of an active hydrogen compound to a carbonyl group, followed by a dehydration reaction.[\[6\]](#)

For the synthesis of **3-Cyanoumbelliferone**, the key steps are:

- Reactants: The reaction typically employs 2,4-dihydroxybenzaldehyde (derived from resorcinol) and an active methylene compound such as malononitrile or ethyl cyanoacetate.[\[7\]](#)[\[8\]](#)
- Catalysis: The condensation is catalyzed by a base. Common catalysts include weak amines like piperidine or solid catalysts such as basic alumina.[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Cyclization: Following the initial condensation, an intramolecular cyclization (lactonization) occurs, driven by the hydroxyl group on the benzaldehyde ring, which forms the characteristic coumarin core.

The overall reaction scheme is a one-pot procedure that efficiently yields the desired product.



### Synthesis Pathway of 3-Cyanoumbelliferone

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